

Procyanidin B2: A Technical Guide to Solubility, Analysis, and Biological Activity

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Procyanidin B2, a B-type proanthocyanidin, is a naturally occurring flavonoid found in a variety of plants, including apples, grapes, cinnamon, and cocoa.[1][2] Structurally, it is a dimer of (-)-epicatechin linked by a $4\beta \rightarrow 8$ bond.[1] This polyphenolic compound has garnered significant interest within the scientific community for its wide range of pharmacological properties, including antioxidant, anti-inflammatory, anti-cancer, and antiviral activities.[2][3] Its potential therapeutic applications span from mitigating metabolic syndrome to offering protection against oxidative stress-related diseases.[2][4]

A fundamental aspect of utilizing **Procyanidin B2** in research and drug development is a thorough understanding of its solubility in various solvent systems. Solubility directly impacts bioavailability, formulation strategies, and the design of in vitro and in vivo experiments. This technical guide provides a comprehensive overview of **Procyanidin B2** solubility, details relevant experimental protocols, and illustrates key biological pathways it modulates.

Solubility Profile of Procyanidin B2

Procyanidin B2 is a crystalline solid that exhibits solubility in a range of organic solvents and aqueous buffers.[5] The solubility can vary based on the solvent, pH, and the use of physical methods like sonication. The quantitative data from various sources are summarized below.



Quantitative Solubility Data

The reported solubility of **Procyanidin B2** in different solvents is presented in Table 1. It is important to note the variability in reported values, particularly for DMSO, which may be attributed to differences in experimental conditions, product purity, or the hygroscopic nature of the solvent.[6]

Solvent System	Reported Solubility	Molarity (mM)¹	Source(s)
Water	66.67 mg/mL (requires ultrasonic)	115.24	[6]
Dimethyl Sulfoxide (DMSO)	≥ 50 mg/mL	≥ 86.43	[6][7]
~30 mg/mL	~51.86	[5]	_
2 mg/mL	3.46	[3]	_
Ethanol	~30 mg/mL	~51.86	 [5]
Dimethyl Formamide (DMF)	~30 mg/mL	~51.86	[5]
Phosphate-Buffered Saline (PBS), pH 7.2	~10 mg/mL	~17.29	[5]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	2 mg/mL	3.46	[7]
Methanol-d4/D2O (1:1, v/v)	1.868 mg/mL	3.23	[8]
¹ Molarity calculated based on a molecular weight of 578.5 g/mol .[5]			

Experimental Protocols



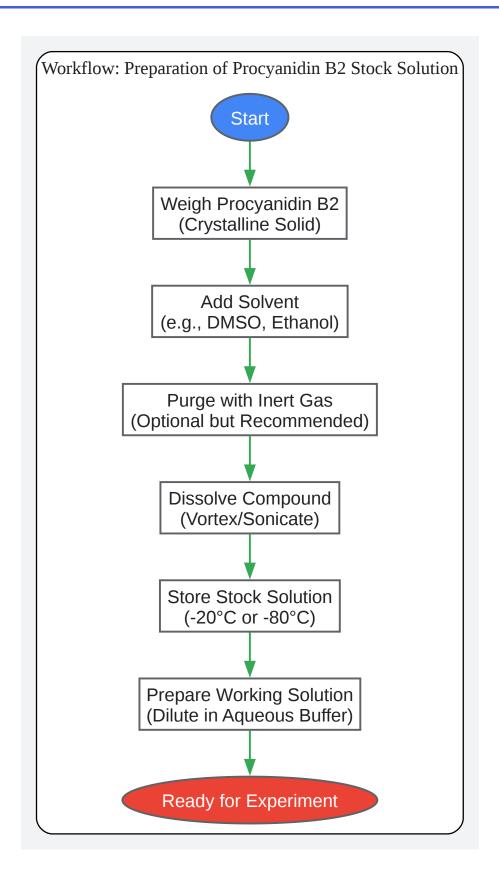
Accurate preparation of **Procyanidin B2** solutions and their subsequent analysis are critical for reliable experimental outcomes. This section details standard laboratory procedures for solution preparation and a colorimetric method for quantification.

Protocol for Preparation of Stock Solutions

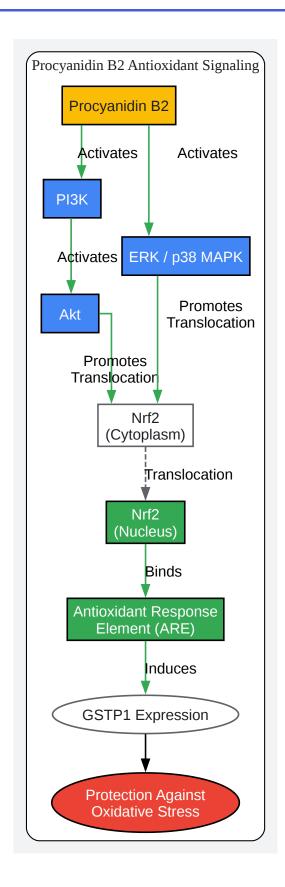
This protocol describes a general method for preparing stock solutions of **Procyanidin B2** for use in biological experiments.

- Weighing: Accurately weigh the desired amount of Procyanidin B2, which is typically supplied as a crystalline solid.[5]
- Solvent Addition: Add the solvent of choice (e.g., DMSO, Ethanol) to the solid.
- Inert Gas Purge: It is recommended to purge the solvent with an inert gas (e.g., nitrogen, argon) before and after dissolving the compound to prevent oxidation.[5]
- Dissolution: Facilitate dissolution by vortexing or sonication. For aqueous solutions, direct dissolution in buffers like PBS is possible, though the solubility is lower than in organic solvents.[5][7]
- Storage: For organic stock solutions, store at -20°C or -80°C for long-term stability.[6][7]
 Aqueous solutions are less stable, and it is not recommended to store them for more than one day.[5]
- Working Solutions: Prepare further dilutions of the stock solution into aqueous buffers or isotonic saline immediately before performing biological experiments. Ensure the residual amount of organic solvent is insignificant to avoid physiological effects.[5]

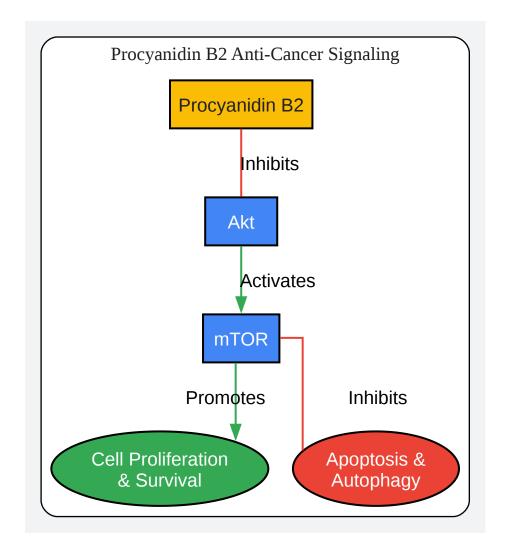












Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Procyanidin B2 Wikipedia [en.wikipedia.org]
- 2. PROCYANIDIN B2 | 29106-49-8 [chemicalbook.com]
- 3. ≥97% (HPLC), anti-inflammatory, powder | Sigma-Aldrich [sigmaaldrich.cn]



- 4. Procyanidin B2 alleviates oxidative stress-induced nucleus pulposus cells apoptosis through upregulating Nrf2 via PI3K-Akt pathway PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Procyanidin B2 | Reactive Oxygen Species | NOD | TargetMol [targetmol.com]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Procyanidin B2: A Technical Guide to Solubility, Analysis, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b192186#procyanidin-b2-solubility-in-different-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com